

Safe handling and storage procedures for octafluorotoluene

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Compound of Interest

Compound Name: Octafluorotoluene

Cat. No.: B1221213

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This guide provides essential safety information and troubleshooting for researchers, scientists, and drug development professionals working with **octafluorotoluene**.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What are the immediate health hazards I should be aware of when working with **octafluorotoluene**?

A1: **Octafluorotoluene** is a hazardous substance that can cause significant health effects. It is harmful if swallowed and toxic if inhaled.^[1] It can cause irritation to the skin, eyes, and respiratory tract.^{[2][3]} Inhalation of high concentrations of vapor may lead to symptoms such as dizziness or suffocation and can affect the central nervous system.^[2]

Q2: What personal protective equipment (PPE) is mandatory when handling **octafluorotoluene**?

A2: To ensure personal safety, it is crucial to use the appropriate PPE. This includes:

- **Eye/Face Protection:** Wear tightly fitting safety goggles or chemical safety goggles that conform to EU EN166 or OSHA's 29 CFR 1910.133 regulations.^[2]

- Skin Protection: Wear impervious, flame-resistant protective clothing and gloves.[\[2\]](#) Always inspect gloves before use and use a proper glove removal technique to avoid skin contact.[\[1\]](#)
- Respiratory Protection: If ventilation is inadequate, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88 standards is required. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator can be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[\[1\]](#)[\[2\]](#)

Q3: The safety data sheet (SDS) mentions "incompatible materials." What specific substances should I avoid mixing or storing with **octafluorotoluene**?

A3: **Octafluorotoluene** should not be stored with strong oxidizing agents or alkali metals. Violent reactions can occur with these substances. It is crucial to ensure that storage areas are free from these materials to prevent accidental contact.

Q4: What are the correct storage conditions for **octafluorotoluene** to maintain its stability and prevent hazards?

A4: Proper storage is critical for safety. Store **octafluorotoluene** in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables area.[\[2\]](#)[\[4\]](#) Keep it away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)

Q5: I've accidentally spilled a small amount of **octafluorotoluene** in the fume hood. What is the correct procedure for cleanup?

A5: For a small spill, first ensure all sources of ignition are removed and that there is adequate ventilation.[\[2\]](#) Use spark-proof tools for cleanup. Absorb the spill with an inert material like vermiculite, sand, or earth.[\[2\]](#) Collect the absorbed material and place it into a suitable, closed container for disposal.[\[2\]](#) Do not let the chemical enter drains.

Q6: What should I do in case of accidental skin or eye contact with **octafluorotoluene**?

A6: Immediate first aid is crucial.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)

- Skin Contact: Remove all contaminated clothing and shoes. Flush the skin with plenty of soap and water for at least 15 minutes. Get medical aid.[2][4]

Quantitative Data Summary

Property	Value	Source
Flash Point	20 °C (68 °F)	[2][4][5]
Boiling Point	104 °C	[6][7]
Density	1.666 g/mL at 25 °C	[7]
Vapor Pressure	26 mmHg	
Lower Explosion Limit	Not available	[2]
Upper Explosion Limit	Not available	[2]

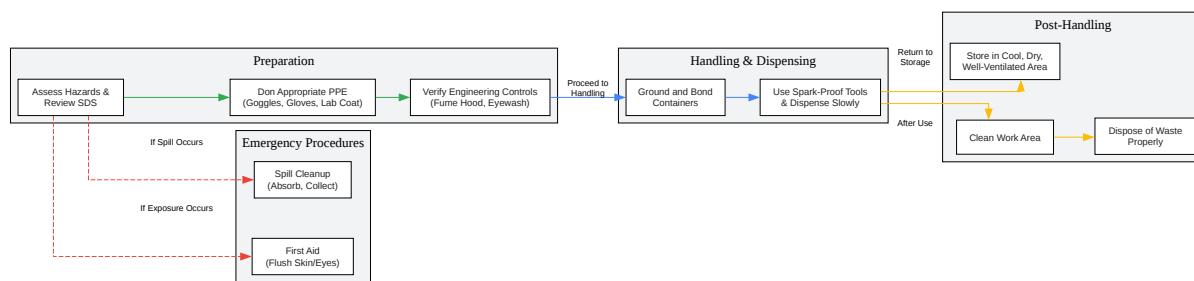
Experimental Protocols

Protocol 1: General Handling and Dispensing

- Preparation: Ensure the work area, typically a fume hood, is clean and uncluttered. Verify that an eyewash station and safety shower are readily accessible.[2]
- Personal Protective Equipment (PPE): Don the required PPE as outlined in the FAQ section (safety goggles, chemical-resistant gloves, and a lab coat).
- Grounding: When transferring from a larger container, ground and bond both the receiving and dispensing containers to prevent static discharge.[2]
- Dispensing: Use spark-proof tools for opening and closing containers.[2] Dispense the required amount slowly and carefully to avoid splashing.
- Closure: Securely close the container immediately after dispensing.
- Cleanup: Clean any minor drips or spills in the work area immediately with an appropriate absorbent material.

- Waste Disposal: Dispose of all contaminated materials (gloves, absorbent pads, etc.) in a designated hazardous waste container.

Visualizations



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References

- 1. 八氟甲苯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Octafluorotoluene | C7F8 | CID 9906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ehs.princeton.edu [ehs.princeton.edu]

- 4. Perfluorotoluene - Wikipedia [en.wikipedia.org]
- 5. 八氟甲苯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. OCTAFLUOROTOLUENE CAS#: 434-64-0 [m.chemicalbook.com]
- 7. Table of Incompatible Chemicals | Environmental Safety, Sustainability and Risk [essr.umd.edu]
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